

Application Note: High-Resolution Gas Chromatography Analysis of 4,6-Dimethyloctan-1-ol

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Compound of Interest

Compound Name: 4,6-Dimethyloctan-1-ol

CAS No.: 66719-33-3

Cat. No.: B12647630

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Abstract

This guide details a robust gas chromatography (GC) protocol for the separation and quantification of **4,6-Dimethyloctan-1-ol**. Unlike linear fatty alcohols, the 4,6-dimethyl branching creates steric hindrance and stereochemical complexity (two diastereomeric pairs). This protocol prioritizes a polar stationary phase (PEG) approach for direct injection to maximize isomeric resolution without the need for derivatization. An alternative silylation method is provided for trace analysis in complex matrices.

Chemical Profile & Analytical Challenges

Before initiating analysis, one must understand the analyte's behavior to select the correct instrument parameters.

Property	Value / Description	Analytical Implication
CAS Number	66719-33-3	Reference standard verification.
Molecular Formula	C ₁₀ H ₂₂ O (MW: 158.[1]28)	Suitable for GC-FID or GC-MS.
Boiling Point	~200–205°C (Predicted)	Requires oven ramp up to 240°C.
Polarity	High (Primary Hydroxyl)	Prone to peak tailing on non-polar columns.
Stereochemistry	2 Chiral Centers (C4, C6)	Exists as 4 stereoisomers. Diastereomers may separate on achiral columns; Enantiomers require chiral phases.

The Separation Strategy (The "Why")

- **Column Selection:** A standard 5%-phenyl (non-polar) column often fails to resolve the diastereomers of **4,6-dimethyloctan-1-ol**, leading to a "shoulder" peak. We utilize a Polyethylene Glycol (PEG / Wax) phase. The "like-dissolves-like" interaction between the stationary phase and the hydroxyl group reduces tailing and improves the separation of the diastereomers based on subtle differences in their polarity and shape.
- **Inlet Dynamics:** As a high-boiling alcohol, discrimination in the inlet is a risk. A split injection with a wool-packed liner is chosen to ensure homogenous vaporization and trap non-volatile impurities.

Experimental Workflow Visualization

The following diagram outlines the critical path for method execution and data integrity checks.



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Caption: Operational workflow for the GC analysis of **4,6-Dimethyloctan-1-ol**, emphasizing the system suitability gate.

Detailed Experimental Protocol

Reagents and Standards

- Analyte: **4,6-Dimethyloctan-1-ol** reference standard (>95% purity).
- Solvent: Dichloromethane (DCM) or Ethyl Acetate (HPLC Grade). Note: Hexane is less ideal for polar columns due to solvent expansion issues, but acceptable if using Method B.
- Internal Standard (IS): 1-Nonanol or n-Dodecane. (Choose n-Dodecane for FID to avoid hydroxyl overlap; choose 1-Nonanol if using MS for similar ionization).

Instrument Configuration (Method A: Direct Injection)

This is the primary method for purity and assay testing.

- GC System: Agilent 7890/8890 or equivalent.
- Detector: Flame Ionization Detector (FID) @ 250°C.
- Column: DB-Wax UI (or equivalent PEG), 30 m × 0.25 mm × 0.25 µm.
 - Rationale: The "Ultra Inert" (UI) designation is critical to prevent adsorption of the free alcohol group.

Table 1: GC Method Parameters

Parameter	Setting	Rationale
Inlet Temperature	250°C	Ensures rapid volatilization without thermal degradation.
Injection Mode	Split (Ratio 50:1)	Prevents column overload; sharpens peaks.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for resolution.
Oven Program	60°C (1 min hold) Ramp 10°C/min to 240°C Hold 5 min	Initial low temp focuses the band; ramp separates isomers; final bake-out removes heavy impurities.
FID Air/H ₂ /Makeup	400 / 30 / 25 mL/min (N ₂)	Standard stoichiometry for maximum sensitivity.

Sample Preparation[3]

- Stock Solution: Weigh 50 mg of **4,6-Dimethyloctan-1-ol** into a 10 mL volumetric flask. Dilute to volume with DCM (Conc: 5 mg/mL).
- Internal Standard Spike: Add 10 µL of n-Dodecane IS to the flask prior to final dilution.
- Working Solution: Dilute 1 mL of Stock to 10 mL (Conc: 0.5 mg/mL). Transfer to autosampler vial.

Method B: Derivatization (Optional for Trace Analysis)

If peak tailing is excessive or sensitivity <1 ppm is required, silylation is recommended.

- Take 100 µL sample extract.[2]
- Add 50 µL BSTFA + 1% TMCS.
- Add 50 µL Pyridine.
- Incubate at 60°C for 30 mins.

- Inject on a DB-5MS column (Non-polar). Note: The analyte will elute as the TMS-ether derivative.

Results & Discussion

Chromatographic Expectations

On a DB-Wax column, **4,6-Dimethyloctan-1-ol** typically elutes between 12.0 and 14.0 minutes (depending on flow).

- Isomer Separation: You may observe a "split" peak or two distinct peaks representing the diastereomeric pairs (syn/anti relative configuration of methyl groups).
 - Peak 1: (4R,6R) + (4S,6S) pair (Enantiomers co-elute on achiral wax).
 - Peak 2: (4R,6S) + (4S,6R) pair.
- Acceptance Criteria: The resolution () between diastereomers should be for quantitative accuracy.

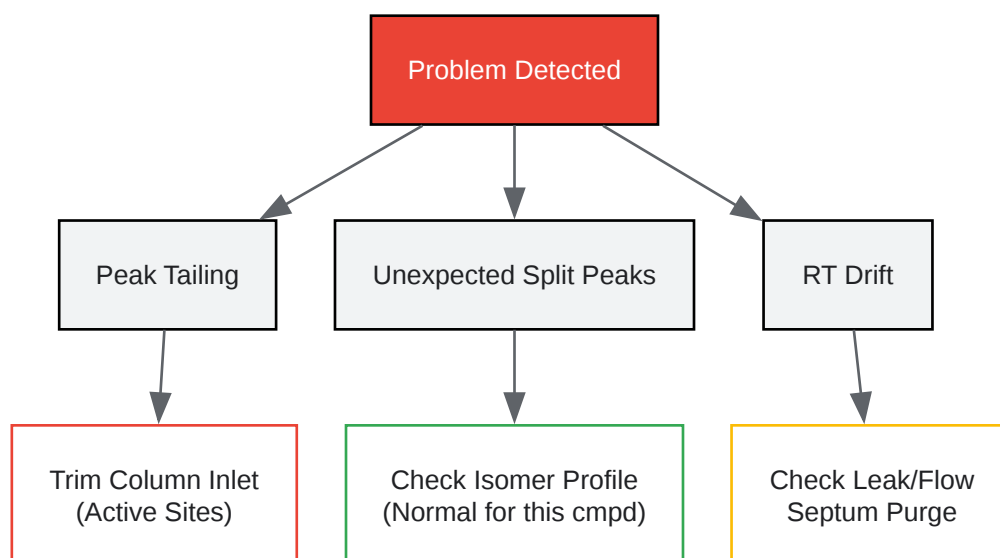
Quantification Logic

Calculate the concentration using the Internal Standard method to correct for injection variability.

Where RF (Response Factor) is determined during calibration.

Troubleshooting & System Suitability

Use this logic pathway to diagnose common issues.



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Caption: Diagnostic logic for resolving common chromatographic anomalies.

Self-Validating Checks

- Blank Run: Inject pure solvent. No peaks >0.1% of target area at retention time.
- Tailing Factor: Must be < 1.5. If > 1.5, replace inlet liner (deactivated wool is mandatory).
- Precision: 5 replicate injections of standard must have RSD < 2.0%.

References

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